

In-Depth Technical Guide: TCO-PEG12-TFP Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TCO-PEG12-TFP ester

Cat. No.: B15543507

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **TCO-PEG12-TFP ester**, a heterobifunctional crosslinker integral to advancements in bioconjugation, drug delivery, and the development of novel therapeutics such as Proteolysis Targeting Chimeras (PROTACs).

Core Compound Specifications

TCO-PEG12-TFP ester is a molecule designed with two reactive ends separated by a polyethylene glycol (PEG) spacer. The trans-cyclooctene (TCO) group facilitates rapid and specific "click chemistry" reactions with tetrazine-modified molecules, a cornerstone of bioorthogonal chemistry. The tetrafluorophenyl (TFP) ester provides a highly reactive group for efficient and stable amide bond formation with primary amines, such as those found on the surface of proteins and antibodies. The PEG12 linker enhances solubility and provides spatial separation between conjugated molecules.

| Property | Value | Source(s) |
|--------------------|-------------------------------------|-----------|
| Molecular Weight | 917.97 g/mol - 918.0 g/mol | [1][2] |
| Molecular Formula | C42H67F4NO16 | [1][2][3] |
| CAS Number | 2353410-07-6 | [3][4][5] |
| Purity | Typically >95% | [3][6] |
| Functional Group 1 | Trans-Cyclooctene (TCO) | [2] |
| Functional Group 2 | Tetrafluorophenyl (TFP) ester | [2] |
| Spacer Arm | 12-unit Polyethylene Glycol (PEG12) | |

Experimental Protocols

While specific experimental conditions should be optimized for individual applications, the following protocols provide a general framework for the use of **TCO-PEG12-TFP ester** in bioconjugation.

Protein Labeling with TCO-PEG12-TFP Ester

This protocol outlines the modification of a protein with a TCO group using **TCO-PEG12-TFP ester**.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.2-7.5)
- **TCO-PEG12-TFP ester**
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Desalting column for purification

Procedure:

- **Protein Preparation:** Prepare the protein solution at a concentration of 1-5 mg/mL in an appropriate amine-free buffer.
- **Reagent Preparation:** Immediately before use, dissolve the **TCO-PEG12-TFP ester** in anhydrous DMSO or DMF to create a stock solution (e.g., 10 mM).
- **Labeling Reaction:** Add a 10-20 fold molar excess of the **TCO-PEG12-TFP ester** stock solution to the protein solution. The optimal molar excess should be determined empirically for the specific protein.
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C.
- **Purification:** Remove the excess, unreacted **TCO-PEG12-TFP ester** using a desalting column or dialysis against an appropriate buffer.
- **Characterization:** Confirm the successful labeling of the protein with the TCO moiety using techniques such as mass spectrometry.

Tetrazine-TCO Click Chemistry Reaction

This protocol describes the subsequent bioorthogonal reaction between the TCO-labeled protein and a tetrazine-modified molecule.

Materials:

- TCO-labeled protein
- Tetrazine-modified molecule of interest
- Reaction buffer (e.g., PBS, pH 7.4)

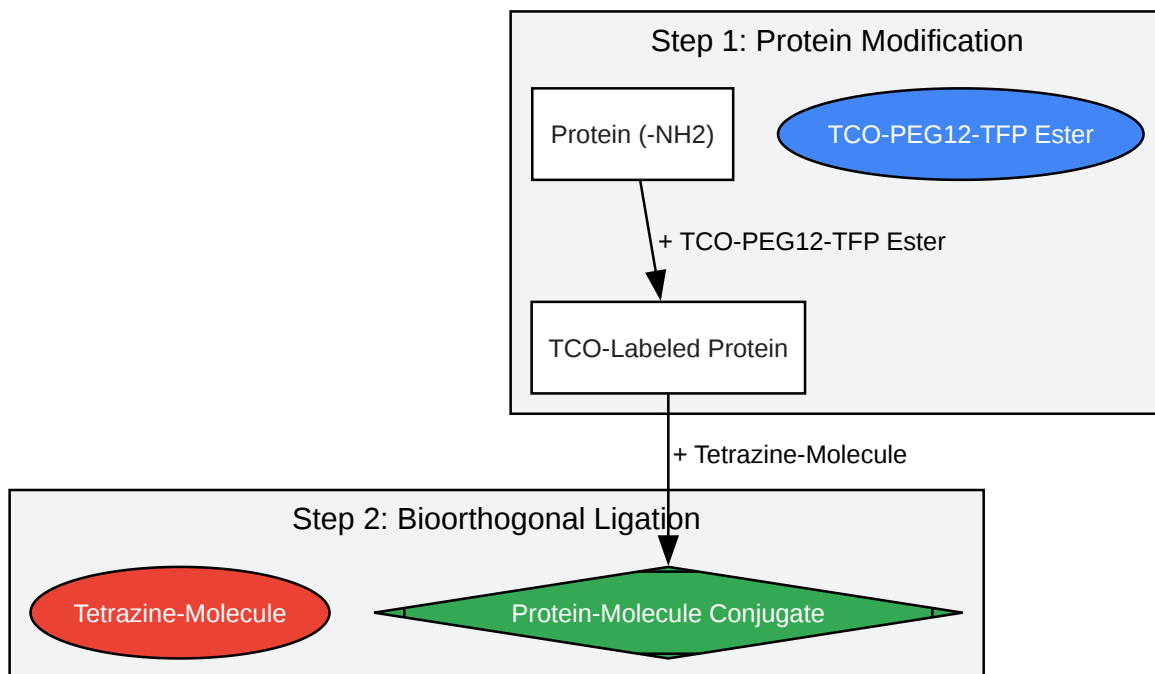
Procedure:

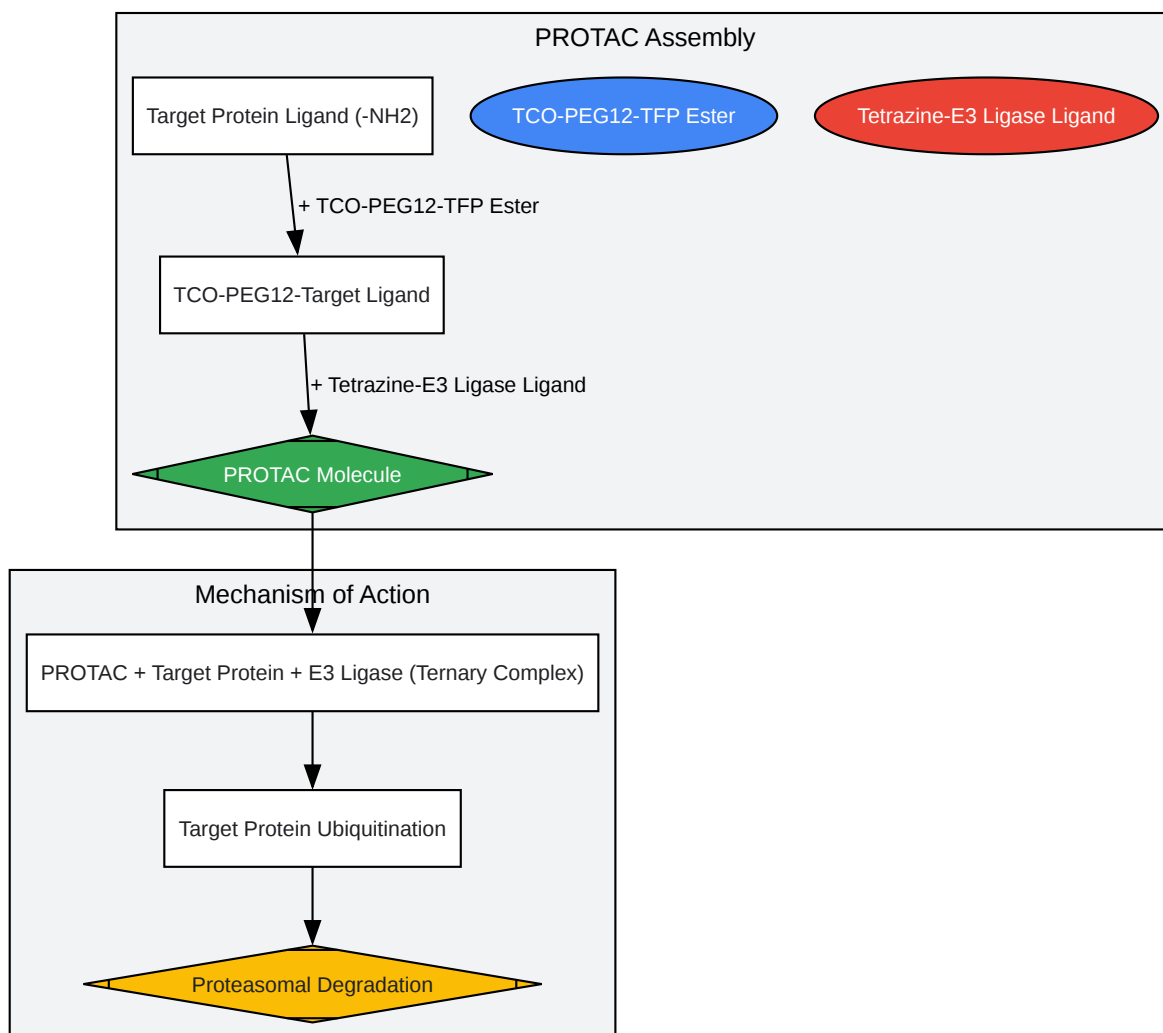
- **Reactant Preparation:** Prepare the TCO-labeled protein and the tetrazine-modified molecule in the reaction buffer.

- Click Reaction: Add a slight molar excess (e.g., 1.5 equivalents) of the tetrazine-modified molecule to the TCO-labeled protein.
- Incubation: The reaction is typically rapid and can proceed at room temperature. Incubation times can range from 30 minutes to 2 hours.
- Analysis: The resulting conjugate can be analyzed by SDS-PAGE, size exclusion chromatography, or other relevant analytical methods to confirm successful ligation.

Visualizing the Workflow

The following diagrams illustrate the key chemical transformations and a general experimental workflow for utilizing **TCO-PEG12-TFP ester**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TCO-PEG12-TFP ester|BLD Pharm [bldpharm.com]
- 2. TCO-PEG12-TFP ester - CD Bioparticles [cd-bioparticles.net]
- 3. precisepeg.com [precisepeg.com]
- 4. probes.bocsci.com [probes.bocsci.com]
- 5. CAS Number Search List | AxisPharm [axispharm.com]
- 6. TCO PEG,TCO Linker - Click Chemistry Tools | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: TCO-PEG12-TFP Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543507#tco-peg12-tfp-ester-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com